

An In-depth Technical Guide to the Physical Properties of Methyl Cyclopentanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl cyclopentanecarboxylate

Cat. No.: B1359776

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **methyl cyclopentanecarboxylate**, a compound of interest in various chemical and pharmaceutical research fields. The information is presented to be a valuable resource for laboratory work, chemical synthesis, and drug development endeavors.

Core Physical Properties

Methyl cyclopentanecarboxylate is a colorless to almost colorless clear liquid.^[1] It is an ester derived from cyclopentanecarboxylic acid and methanol.^[2]

Table 1: Identification and Structural Information

Parameter	Value	Reference
CAS Number	4630-80-2	[3][4]
Molecular Formula	C ₇ H ₁₂ O ₂	[3][4]
Molecular Weight	128.17 g/mol	[3][5]
IUPAC Name	methyl cyclopentanecarboxylate	[4][5]
Synonyms	Cyclopentanecarboxylic acid methyl ester, Methyl cyclopentanoate	[2][5]
SMILES	<chem>COC(=O)C1CCCC1</chem>	[5]
InChI Key	IIHIJFJSXPDTNO- UHFFFAOYSA-N	[4][5]

Table 2: Quantitative Physical Properties

Property	Value	Conditions	Reference
Boiling Point	158 °C	(lit.)	[6]
81-82 °C	5 mmHg	[7][8]	
Melting Point	77-78 °C	[7][9]	
Density	0.98 g/cm ³	20/20 °C	
1.014 g/cm ³	[7][10]		
Refractive Index	1.43	@ 20°C	
1.4360	[7][10]		
Flash Point	44 °C		
Vapor Pressure	2.55 mmHg	@ 25 °C	[7][11]
Solubility	Soluble in organic solvents; insoluble/difficult to mix with water.	[1][11][12]	

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of liquid compounds like **methyl cyclopentanecarboxylate**.

Determination of Boiling Point

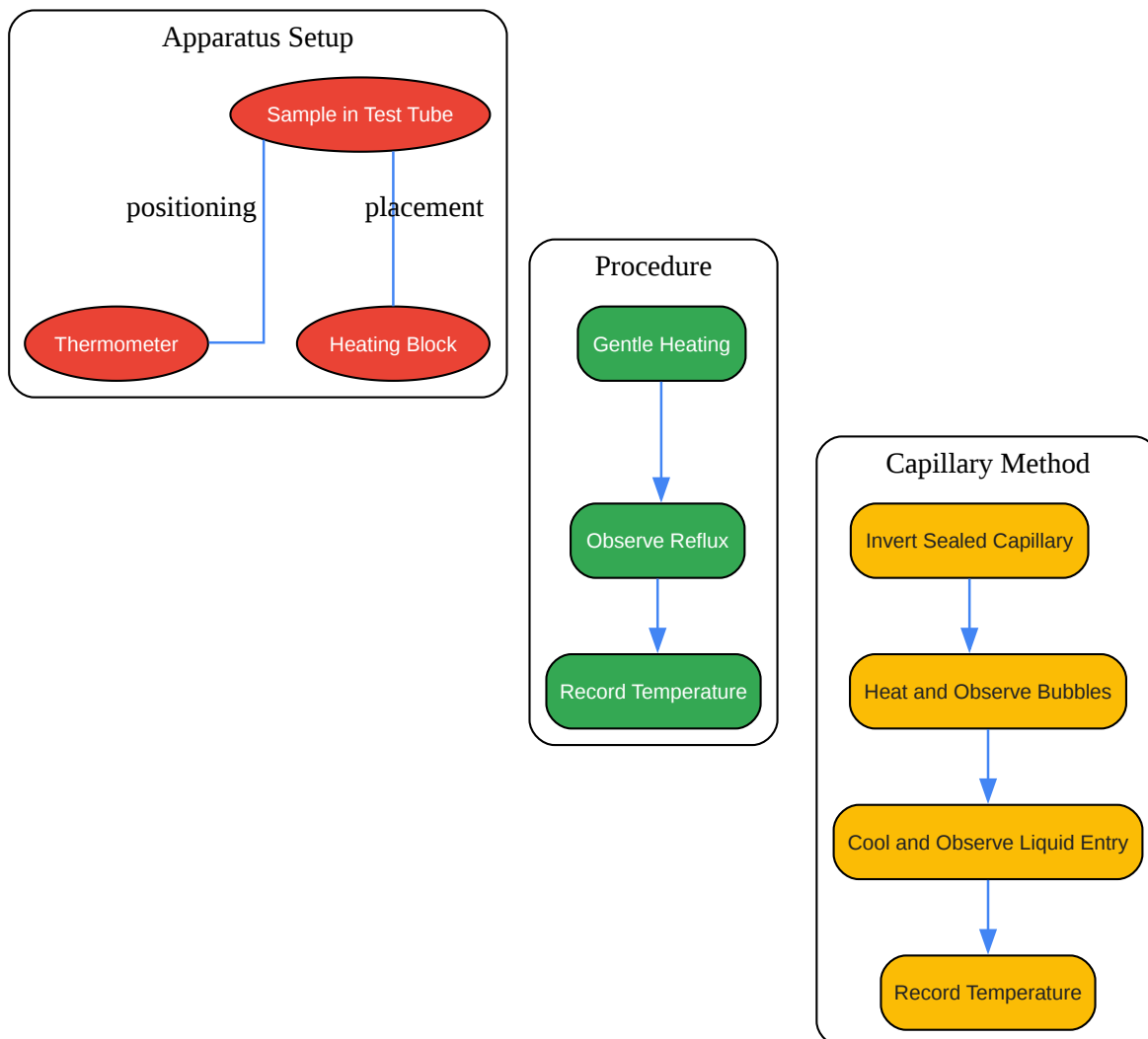
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, particularly with small sample volumes, the micro-reflux method is commonly employed.

Methodology:

- **Apparatus Setup:** A small quantity of the liquid (approximately 0.5 mL) is placed in a test tube with a boiling chip or a small magnetic stir bar to ensure smooth boiling. A thermometer is

positioned with its bulb just above the liquid's surface to measure the vapor temperature. The test tube is then placed in a heating block or an oil bath.

- Heating: The sample is heated gently. The temperature at which the liquid boils and a ring of condensing vapor is observed on the walls of the test tube at the same level as the thermometer bulb is recorded as the boiling point.[\[13\]](#)
- Capillary Method: An alternative micro method involves placing a small amount of the liquid in a fusion tube.[\[14\]](#)[\[15\]](#) A capillary tube, sealed at one end, is inverted into the liquid.[\[14\]](#)[\[15\]](#) The apparatus is heated, and the temperature at which a steady stream of bubbles emerges from the capillary is noted. The heat is then removed, and the temperature at which the liquid is drawn into the capillary tube upon cooling is recorded as the boiling point.[\[15\]](#)[\[16\]](#)



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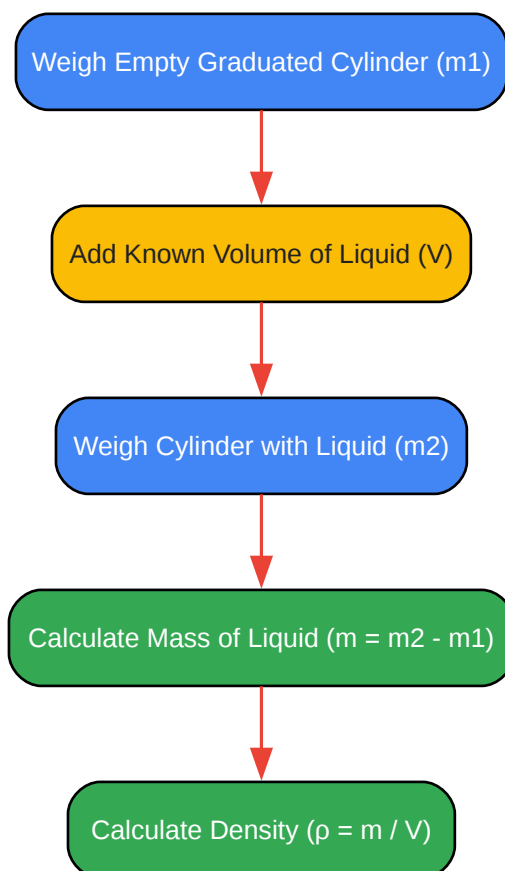
Workflow for Boiling Point Determination

Determination of Density

Density is the mass per unit volume of a substance. For liquids, this can be determined with high precision using common laboratory equipment.

Methodology:

- Mass Measurement: The mass of a clean, dry pycnometer (density bottle) or a graduated cylinder is accurately measured using an electronic balance.[\[17\]](#)
- Volume Measurement: A known volume of **methyl cyclopentanecarboxylate** is added to the pycnometer or graduated cylinder. The volume is read precisely from the graduation marks, ensuring the reading is taken at the bottom of the meniscus.[\[17\]](#)
- Final Mass Measurement: The mass of the container with the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the final mass. The density is then calculated by dividing the mass of the liquid by its volume.[\[17\]](#) For improved accuracy, measurements should be repeated and an average value calculated.[\[18\]](#)



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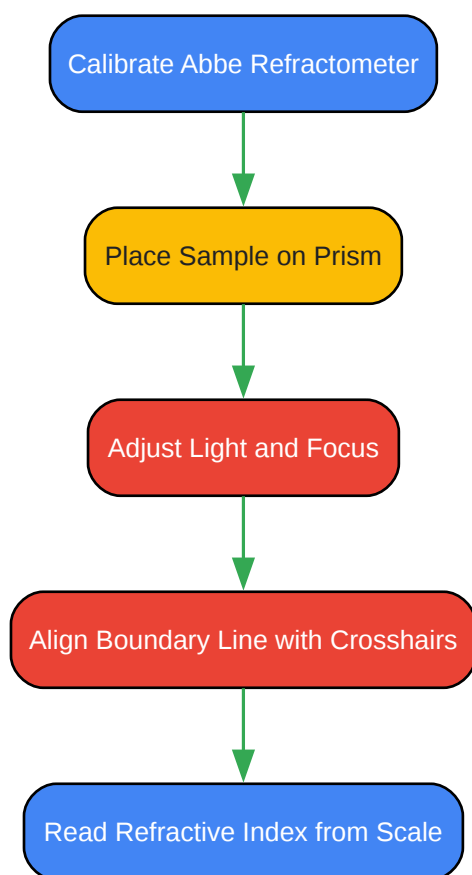
Workflow for Density Determination

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property and is often used for identification and purity assessment.

Methodology:

- Instrumentation: An Abbe refractometer is a commonly used instrument for this measurement.^[19]
- Sample Application: A few drops of **methyl cyclopentanecarboxylate** are placed on the prism surface of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index value is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.



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Workflow for Refractive Index Determination

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl Cyclopentanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359776#methyl-cyclopentanecarboxylate-physical-properties]

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